

resolving issues with methyl benzyl-L-serinate solubility

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Compound of Interest

Compound Name: Methyl benzyl-L-serinate

Cat. No.: B016577

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Methyl Benzyl-L-Serinate: Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information for troubleshooting solubility issues encountered during experiments with **methyl benzyl-L-serinate**.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of **methyl benzyl-L-serinate** in common laboratory solvents?

A1: **Methyl benzyl-L-serinate** is a serine derivative.^{[1][2]} Its solubility is highest in Dimethyl Sulfoxide (DMSO), where it is ≥ 100 mg/mL (477.91 mM).^{[1][2]} It also has a reported aqueous solubility of 40 g/L at 25°C.^[3] Esterification of amino acids, like serine, generally increases their solubility in non-aqueous organic solvents, which is beneficial for peptide synthesis.^{[4][5][6][7]}

Q2: My **methyl benzyl-L-serinate** appears as a solid-liquid mixture or a waxy solid. Is this normal?

A2: Yes, this is a common appearance for this compound. It is often described as a white waxy solid or an off-white to light yellow solid-liquid mixture.^{[2][3]}

Q3: How should I prepare stock solutions of **methyl benzyl-L-serinate**?

A3: For in vitro studies, it is recommended to use newly opened, non-hygroscopic DMSO to prepare stock solutions, as moisture can significantly impact solubility.[1][2] Once prepared, it is best to aliquot the solution and store it appropriately to avoid degradation from repeated freeze-thaw cycles.[8]

Q4: What are the recommended storage conditions to maintain the compound's integrity and solubility?

A4: For long-term storage of the solid compound, it is recommended to store it at 4°C, protected from light.[2] Stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month, also protected from light.[1][2][8]

Q5: Can the presence of different enantiomers affect the solubility of serine derivatives?

A5: Yes. For the parent amino acid, serine, a 1:1 mixture of D- and L-enantiomers (a racemic mixture) has significantly lower aqueous solubility than the pure L-serine or D-serine enantiomers.[9] This is due to the formation of stronger hydrogen bonds between the different enantiomers in the crystal lattice.[9] While this specific data is for serine, it is a principle that could potentially apply to its derivatives.

Solubility Data Summary

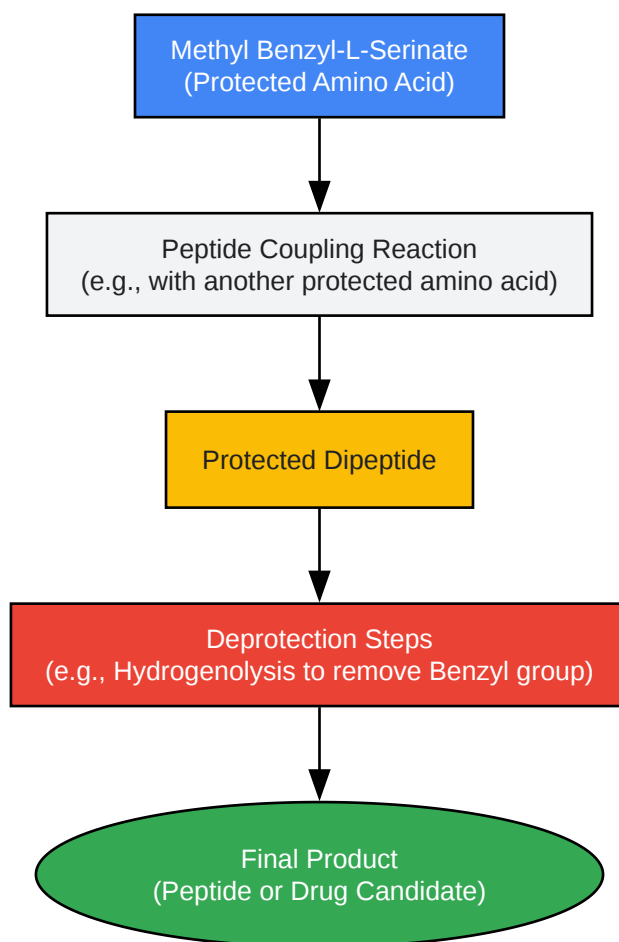
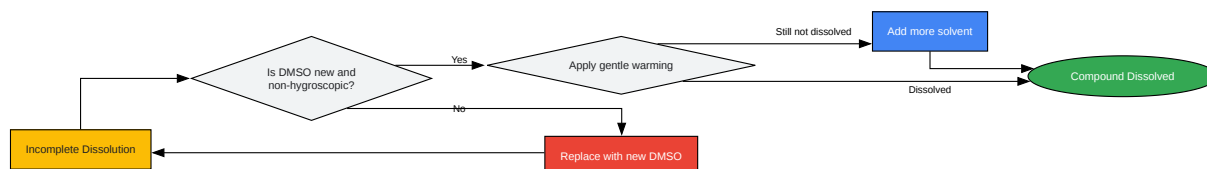
The following table summarizes the available quantitative data on the solubility of **methyl benzyl-L-serinate**.

Solvent	Concentration / Solubility	Temperature	Notes
DMSO	≥ 100 mg/mL (477.91 mM)[1][2]	Ambient	Use of newly opened, non-hygroscopic DMSO is recommended.[1][2]
Water (Aqueous)	40 g/L[3]	25 °C	

Troubleshooting Guide

Q1: My **methyl benzyl-L-serinate** is not dissolving completely, even in DMSO. What should I do?

A1: Incomplete dissolution can be caused by several factors. First, ensure the DMSO you are using is new and not hygroscopic, as water content can negatively affect solubility.^[1]^[2] If the problem persists, gentle warming of the solution may help. If you still see particulates, your solution may be supersaturated. In this case, you can try adding a small amount of additional solvent.



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